

Application Notes and Protocols: Dysprosium-164 Neutron Capture Cross Section Data

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Compound of Interest

Compound Name: Dysprosium-164

Cat. No.: B084499

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This document provides a detailed overview of the neutron capture cross section data for **Dysprosium-164** (^{164}Dy). It includes a compilation of experimentally determined values, detailed protocols for common measurement techniques, and a visual representation of the experimental workflow. This information is critical for applications in nuclear reactor design, shielding calculations, and the production of radioisotopes for medical and industrial purposes.

Data Presentation: Quantitative Neutron Capture Cross Section Data for ^{164}Dy

The following table summarizes the experimentally determined thermal neutron capture cross section (σ) and resonance integral (I_0) for the $^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$ reaction.

Neutron Energy (eV)	Thermal Cross Section (barns)	Resonance Integral (barns)	Measurement Facility	Reference
0.0372	2198.5 ± 94	-	Es-Salam Research Reactor, Algeria	[1][2][3]
0.0334	2322 ± 140	-	BAEC TRIGA Research Reactor, Bangladesh	[2][4]
0.0253	2656 ± 98	-	Not Specified	[3]
0.0253	2672 ± 104	-	Am-241-Be Neutron Source	[5]
Thermal	-	382.1	ANL Calculated Value	[6]
Thermal	-	420 ± 50	Activation Method	[6]
Thermal	-	482 ± 33	Activation Method	[6]
Thermal	-	406	Bound-level Calculation	[6]

Experimental Protocols: Neutron Activation Analysis (NAA)

The most common method for determining the neutron capture cross section of ^{164}Dy is Neutron Activation Analysis (NAA). The general protocol is outlined below.

Sample Preparation and Irradiation

- Target Material: High-purity Dysprosium(III) oxide (Dy_2O_3) powder is typically used as the target material.

- **Monitor Foil:** A monitor material with a well-known neutron capture cross section, such as gold (^{197}Au), is used for flux determination.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Encapsulation:** The Dy_2O_3 powder and the monitor foils are encapsulated in a suitable material (e.g., aluminum) to contain them during irradiation.
- **Irradiation:** The encapsulated sample and monitor are irradiated in a stable neutron flux. This can be achieved using a research reactor (e.g., Es-Salam, BAEC TRIGA) or a neutron source (e.g., Am-Be).[\[1\]](#)[\[2\]](#)[\[5\]](#) The irradiation time is chosen to produce sufficient activity of the product nuclide (^{165}Dy) for accurate measurement.

Post-Irradiation Measurement

- **Cooling:** After irradiation, the samples are allowed to "cool" for a predetermined period to allow short-lived interfering radionuclides to decay.
- **Gamma-Ray Spectrometry:** The gamma rays emitted from the activated sample (^{165}Dy) and monitor (e.g., ^{198}Au) are measured using a high-purity germanium (HPGe) detector coupled to a data acquisition system.[\[1\]](#)[\[3\]](#)[\[4\]](#) The detector must be calibrated for energy and efficiency using standard radioactive sources.
- **Data Acquisition:** The gamma-ray spectra are collected for a time sufficient to obtain good counting statistics for the photopeaks of interest.

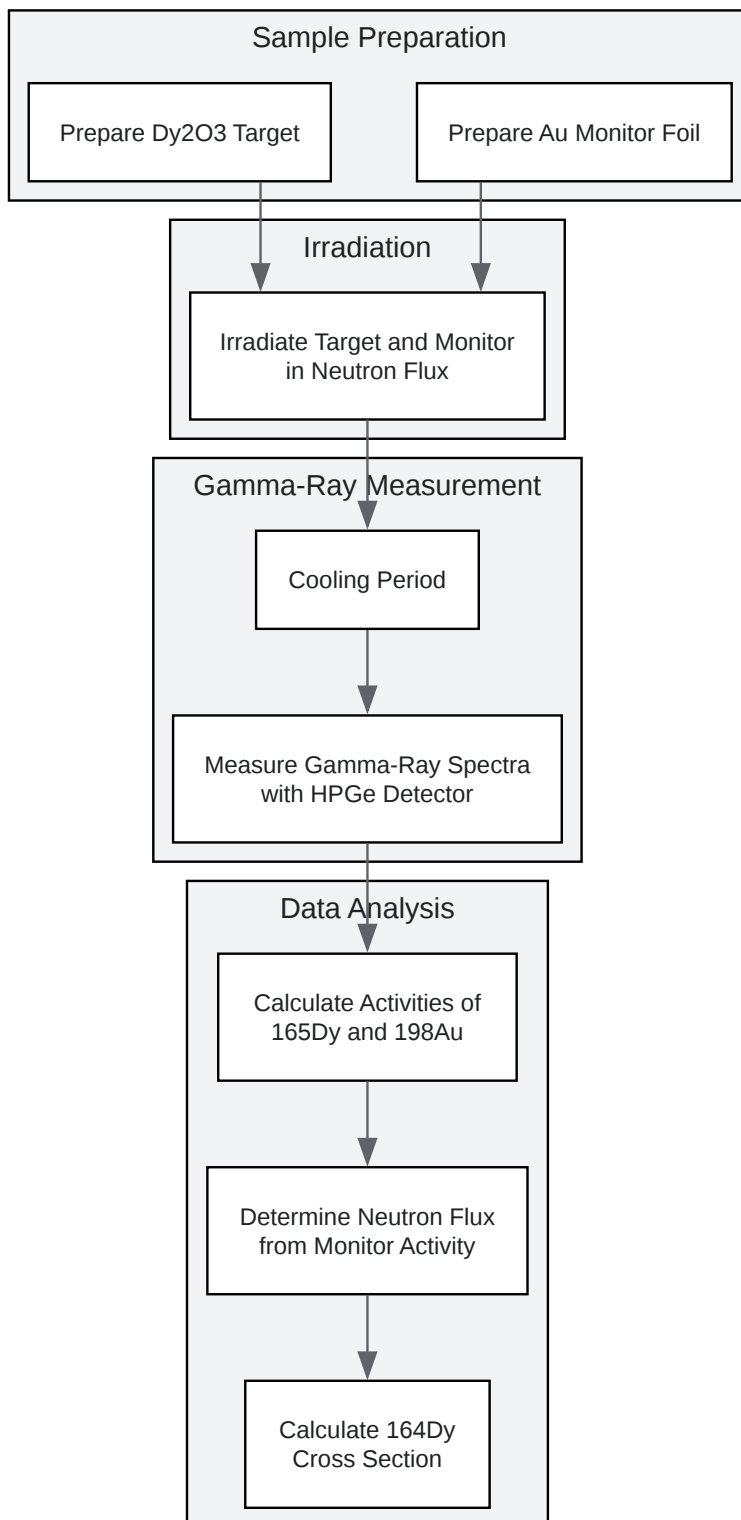
Data Analysis

- **Peak Area Determination:** The net peak areas of the characteristic gamma rays of ^{165}Dy and the monitor nuclide are determined from the measured spectra.
- **Activity Calculation:** The activities of ^{165}Dy and the monitor nuclide at the end of irradiation are calculated from the peak areas, correcting for gamma-ray emission probabilities, detector efficiency, and decay during counting and cooling.
- **Neutron Flux Calculation:** The neutron flux is determined from the activity of the irradiated monitor foil using its known cross section.
- **Cross Section Calculation:** The neutron capture cross section of ^{164}Dy is then calculated using the measured activity of ^{165}Dy and the determined neutron flux. Corrections for thermal

neutron self-shielding and gamma-ray attenuation within the sample must be applied to obtain an accurate result.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Mandatory Visualization

Experimental Workflow for Neutron Capture Cross Section Measurement

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References

- 1. Experimental cross section of the $^{164}\text{Dy}(n,\gamma)^{165}\text{Dy}$ reaction a...: Ingenta Connect [ingentaconnect.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Thermal neutron cross-section and resonance integral for Dy-164(n,gamma) Dy-165 reaction | AVESiS [avesis.ankara.edu.tr]
- 6. tandfonline.com [tandfonline.com]
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